

Safety and handling precautions for 1,2-Cyclohexanediol

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Compound of Interest

Compound Name: 1,2-Cyclohexanediol

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An In-depth Technical Guide to the Safe Handling of **1,2-Cyclohexanediol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,2-Cyclohexanediol ($C_6H_{12}O_2$), a cyclic organic compound featuring two hydroxyl groups on a cyclohexane ring, is a versatile intermediate in the synthesis of pharmaceuticals and other complex organic molecules.^[1] It exists as cis and trans stereoisomers, each with distinct physical properties and reactivity profiles.^[1] Given its integral role in research and development, a comprehensive understanding of its safe handling and potential hazards is paramount to ensuring laboratory safety and experimental integrity. This guide provides a detailed overview of the safety precautions, handling protocols, and emergency procedures for **1,2-Cyclohexanediol**, grounded in established safety data and best practices.

Section 1: Hazard Identification and Classification

A thorough understanding of the potential hazards associated with **1,2-Cyclohexanediol** is the foundation of safe laboratory practice. While some safety data sheets indicate that it is not classified as a hazardous substance under OSHA's Hazard Communication Standard (29 CFR 1910.1200), it is crucial to recognize that the toxicological properties of this compound have not been fully investigated.^{[2][3]} Therefore, it should be handled with the care afforded to all laboratory chemicals.

1.1 GHS Classification

Many supplier safety data sheets for **1,2-Cyclohexanediol** (mixture of cis and trans) do not list specific GHS hazard classifications, pictograms, or signal words.^{[4][5]} However, some sources for the trans isomer suggest it may cause skin irritation, serious eye irritation, and respiratory irritation.^[6] Given the potential for irritation, a cautious approach is warranted.

Potential Health Effects:^[2]

- Eye Contact: May cause eye irritation.^{[2][7]}
- Skin Contact: May cause skin irritation.^{[2][7]}
- Inhalation: May cause respiratory tract irritation.^{[2][7]}
- Ingestion: May cause irritation of the digestive tract.^{[2][7]}

It is important to note that chronic health effects have not been well-studied.^[2]

Section 2: Physicochemical Properties

Understanding the physical and chemical properties of **1,2-Cyclohexanediol** is essential for its safe handling and storage. These properties can vary between the cis and trans isomers and the mixture.

Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[8][9]
Molecular Weight	116.16 g/mol	[8][10]
Appearance	White to off-white crystalline solid	[4][9][11]
Melting Point	cis: 73-77°C, trans: 101-104°C	[8][9]
Boiling Point	~236.7°C at 760 mmHg	[8]
Flash Point	>110°C (>230°F)	[2][11]
Solubility	Soluble in water, chloroform, and methanol.	[1][9]
Stability	Stable under normal temperatures and pressures.	[2]

Section 3: Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to minimize exposure and maintain the chemical's integrity.

3.1 Handling

- Ventilation: Always handle **1,2-Cyclohexanediol** in a well-ventilated area, such as a chemical fume hood, to minimize the inhalation of dust or vapors.[2][11]
- Personal Protective Equipment (PPE): A comprehensive PPE strategy is the primary defense against exposure. This is further detailed in Section 4.
- Hygiene Practices: Wash hands thoroughly after handling.[2] Do not eat, drink, or smoke in areas where the chemical is handled or stored.[12] Remove contaminated clothing and wash it before reuse.[2]
- Dust Control: Minimize dust generation and accumulation when handling the solid form.[2][11]

- Ignition Sources: Keep away from heat, sparks, and open flames.[11]

3.2 Storage

- Container: Store in a tightly closed container in a cool, dry, and well-ventilated area.[2][11]
- Incompatibilities: Store away from strong oxidizing agents and acids.[2][13]
- Inert Atmosphere: For long-term storage and to maintain purity, storing under an inert gas like argon is recommended.[11]

Section 4: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, starting with engineering controls and supplemented by appropriate PPE.

4.1 Engineering Controls

- Ventilation: Use of a chemical fume hood is the preferred engineering control to maintain airborne concentrations at a low level.[2]
- Safety Equipment: Facilities where **1,2-Cyclohexanediol** is handled should be equipped with an eyewash station and a safety shower.[2]

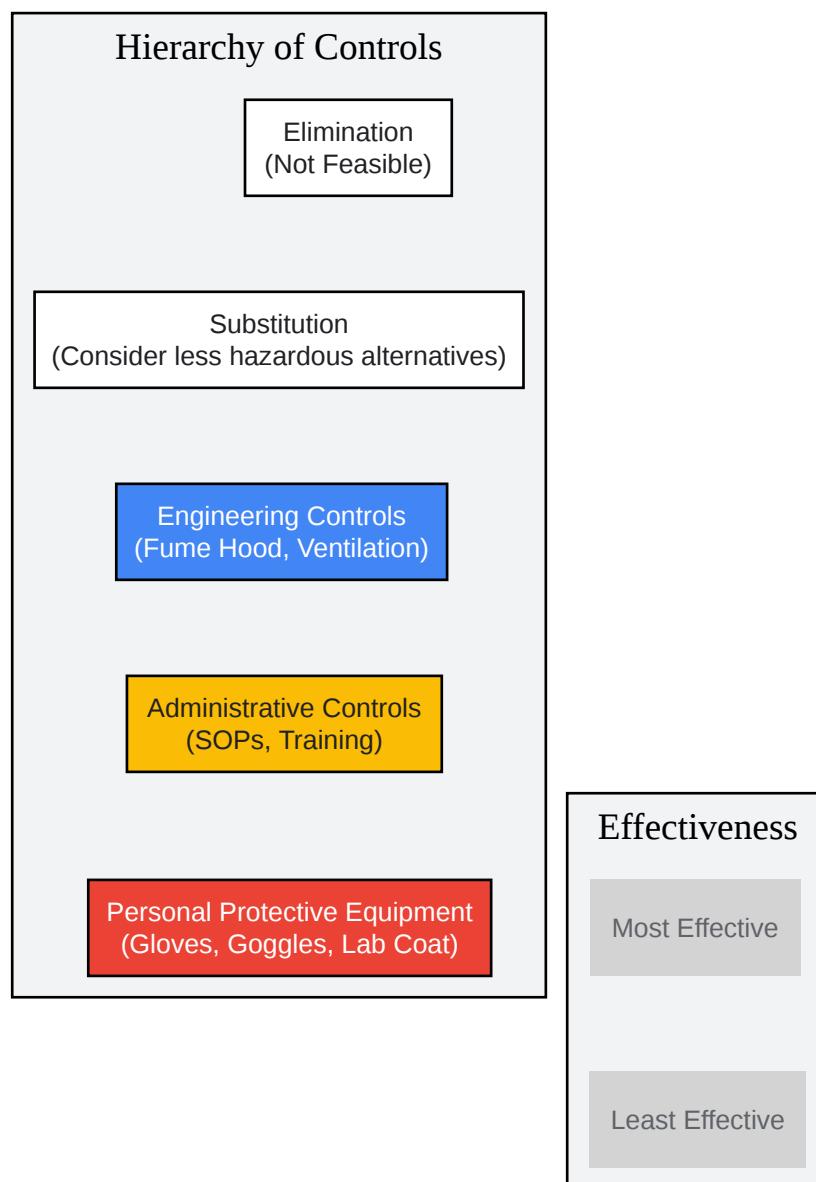
4.2 Personal Protective Equipment (PPE)

The following PPE is recommended when handling **1,2-Cyclohexanediol**:

- Eye and Face Protection: Wear chemical safety goggles or glasses with side-shields conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][4]
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves.[2] Inspect gloves prior to use and dispose of them in accordance with good laboratory practices.[14]

- Clothing: Wear a lab coat or other protective clothing to prevent skin exposure.[2] An apron may be necessary for larger quantities.[11]
- Respiratory Protection: If engineering controls are insufficient to maintain exposure below acceptable levels, or if irritation is experienced, a NIOSH-approved respirator should be used.[2] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[7]

Diagram: Hierarchy of Controls for Safe Handling



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Caption: Hierarchy of controls for mitigating exposure to **1,2-Cyclohexanediol**.

Section 5: Emergency Procedures

In the event of an emergency, a calm and informed response is crucial.

5.1 First-Aid Measures

- Inhalation: Move the individual to fresh air immediately.[2] If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek medical attention.[2]
- Skin Contact: Immediately flush the affected area with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[2] Seek medical attention if irritation develops.[11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[2] Seek medical attention.[2]
- Ingestion: Do NOT induce vomiting.[2] If the person is conscious and alert, rinse their mouth with water and have them drink 2-4 cupfuls of milk or water.[2] Never give anything by mouth to an unconscious person.[2] Seek immediate medical attention.[15]

5.2 Fire-Fighting Measures

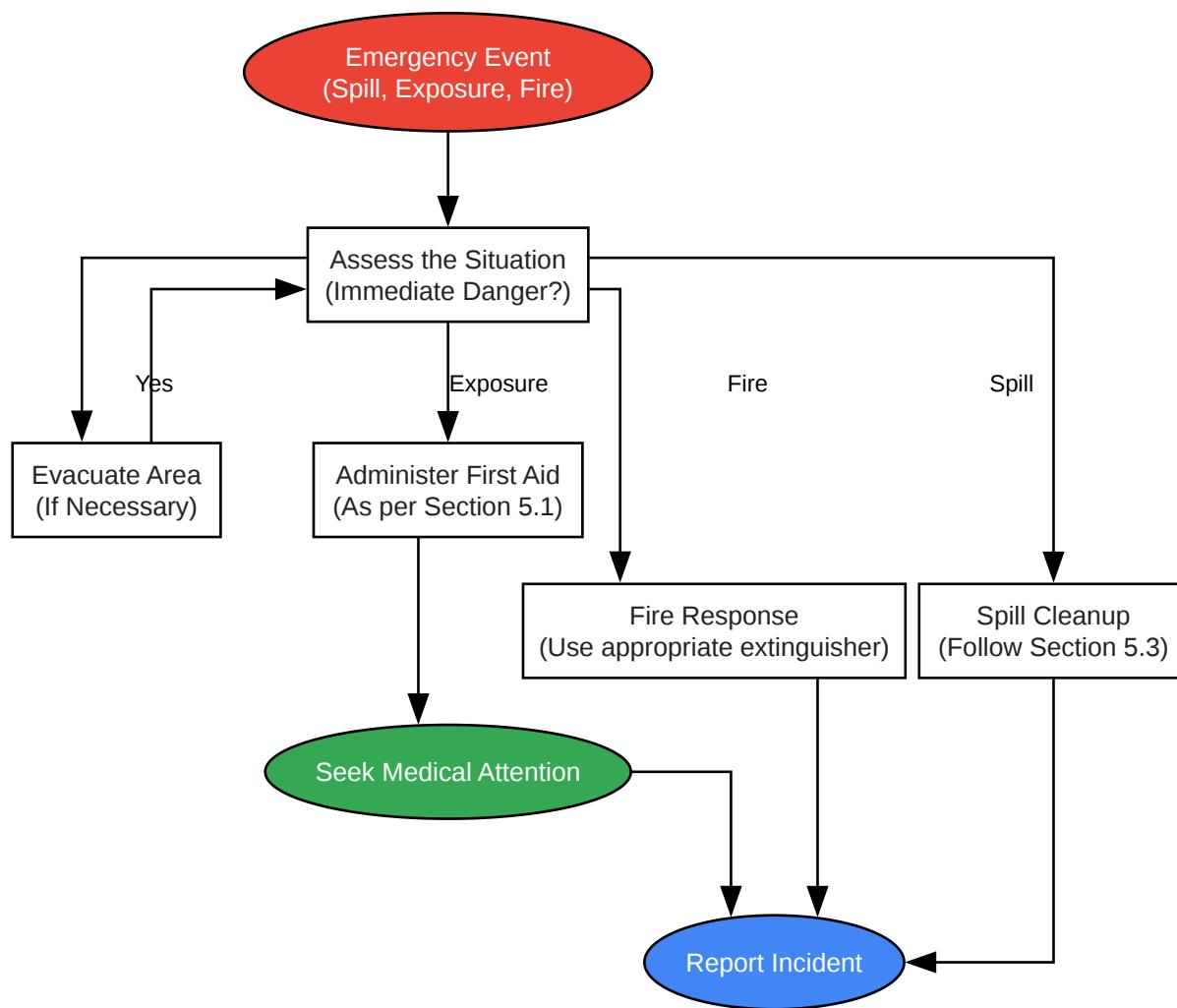
- Extinguishing Media: Use a fire extinguisher appropriate for the surrounding fire. Suitable agents include water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[2][3]
- Specific Hazards: During a fire, irritating and toxic gases, such as carbon monoxide and carbon dioxide, may be generated through thermal decomposition.[2][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[2]

5.3 Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel from the area.[4] Ensure adequate ventilation.[2] Avoid generating dust.[2] Wear appropriate personal protective equipment as outlined in Section 4.

- Environmental Precautions: Prevent the spilled material from entering drains, sewers, or waterways.[4][11]
- Containment and Cleanup: For small spills, vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[2] Clean the spill area thoroughly.[11] For large spills, control the source of the leak if it is safe to do so and contain the spill.[12]

Diagram: Emergency Response Workflow



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Caption: Decision-making workflow for emergency situations involving **1,2-Cyclohexanediol**.

Section 6: Stability and Reactivity

- Reactivity: **1,2-Cyclohexanediol** is generally stable under normal conditions.[13]
- Conditions to Avoid: Avoid dust generation, excess heat, and incompatible materials.[2]
- Incompatible Materials: Strong oxidizing agents and acids.[2][13]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide and carbon dioxide.[2][11]
- Hazardous Polymerization: Hazardous polymerization is not expected to occur.[2][13]

Section 7: Toxicological and Ecological Information

Detailed toxicological and ecological data for **1,2-Cyclohexanediol** is limited.

- Acute Toxicity: No specific LD50 or LC50 data is readily available in the reviewed safety data sheets.[2][4]
- Carcinogenicity: This substance is not listed as a carcinogen by ACGIH, IARC, NTP, or CA Prop 65.[2]
- Ecotoxicity: There is no data available on the toxicity of **1,2-Cyclohexanediol** to fish, daphnia, algae, or microorganisms.[4] Therefore, its release into the environment should be avoided.[4]

Section 8: Disposal Considerations

Chemical waste generators must adhere to federal, state, and local regulations for hazardous waste disposal.[2][11]

- Waste Disposal Method: Dispose of unused material and its container at a licensed chemical waste disposal facility.[14] Do not allow the material to enter sewer systems.[14]
- Contaminated Packaging: Empty containers should be triple-rinsed and offered for recycling or reconditioning, or punctured and disposed of in a sanitary landfill.[14]

Conclusion

While **1,2-Cyclohexanediol** may not be classified as a highly hazardous substance, a diligent and informed approach to its handling is essential for maintaining a safe laboratory environment. The toxicological and ecological profiles of this compound are not yet fully characterized, underscoring the importance of minimizing exposure through the consistent application of engineering controls, personal protective equipment, and sound laboratory practices. By adhering to the guidelines presented in this technical guide, researchers, scientists, and drug development professionals can confidently and safely utilize **1,2-Cyclohexanediol** in their critical work.

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